structure elucidation of 3-Chloro-4-(tributylstannyl)-pyridine

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Compound of Interest

Compound Name:	*3-Chloro-4-(tributylstannyl)-pyridine*
CAS No.:	*444989-46-2*
Cat. No.:	*B3037152*

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Abstract

This technical guide details the structural elucidation of 3-Chloro-4-(tributylstannyl)pyridine (CAS: 444989-46-2), a critical organometallic intermediate used in Stille cross-coupling reactions for pharmaceutical scaffold synthesis. The guide prioritizes the differentiation of regioisomers arising from directed ortho-lithiation (DoM) and provides a self-validating analytical workflow using NMR spectroscopy (

H,

C,

Sn) and Mass Spectrometry.

Synthetic Context & Regiochemical Challenge

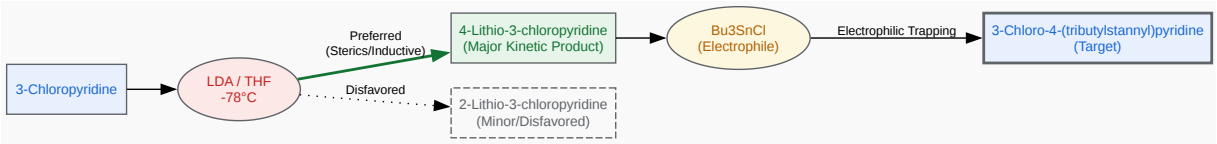
To elucidate the structure, one must first understand the synthetic origin. The compound is typically synthesized via Directed Ortho-Metalation (DoM) of 3-chloropyridine.[1]

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- Reagents: Lithium Diisopropylamide (LDA) in THF at -78°C.
- Mechanism: The chlorine atom at position C3 acts as a Directed Metalation Group (DMG). It acidifies the adjacent protons (H2 and H4) via inductive withdrawal (

  effect).
- The Challenge: Deprotonation can theoretically occur at C2 (ortho to N and Cl) or C4 (ortho to Cl, meta to N).
  - Observation: Steric hindrance at C2 (flanked by N lone pair and Cl) and the stability of the 4-lithio species typically favor substitution at C4.
  - Elucidation Goal: The analytical data must definitively prove the stannyl group is at C4, ruling out the C2-isomer.

Figure 1: Regioselectivity of Lithiation Pathway[2]



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Caption: Logical flow of the directed ortho-metalation showing the preferential formation of the C4-substituted product.

Analytical Strategy: The "Smoking Gun" Markers

The elucidation relies on two pillars: Spin-Spin Coupling Patterns in ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

H NMR and Tin Isotope Satellites.

Mass Spectrometry (MS)

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- Method: GC-MS or ESI-MS.
- Diagnostic Feature: Tin (Sn) has a unique isotopic distribution (10 stable isotopes). The molecular ion cluster will show a characteristic "picket fence" pattern centered around the molecular weight (

  approx 401-405 Da depending on isotope).
- Chlorine Signature: The presence of

  Cl and

  Cl (3:1 ratio) superimposed on the Sn pattern broadens the isotopic envelope further.

Proton NMR (H NMR) - The Definitive Proof

This is the primary method for confirming regiochemistry.

Predicted Chemical Shifts & Multiplicities:

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Proton	Position	Multiplicity	Approx.[2][3][4][5] Shift (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> ppm)	Coupling Logic
H2	C2	Singlet (s)	8.40 - 8.60	Isolated between N and Cl. No vicinal neighbors.
H6	C6	Doublet (d)	8.30 - 8.50	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> -proton to Nitrogen. Coupled to H5 (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> Hz).
H5	C5	Doublet (d)	7.20 - 7.40	ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-

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				star-inserted"> -proton to Nitrogen. Coupled to H6 (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted"> Hz).
Bu-Sn	Alkyl	Multiplets	0.8 - 1.6	Characteristic butyl chain envelope (high field).

Critical Validation: Tin Satellites (

Sn) Tin isotopes (

Sn,

Sn) have a spin of 1/2 and low natural abundance (~16% combined), creating "satellite" peaks flanking the main proton signals. The magnitude of the Tin-Proton coupling constant (

) depends on the number of bonds separating them.

- H5 (Ortho to Sn): 3-bond distance (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

).
  - Expectation: Large coupling constant (~40–50 Hz).
  - Observation: The doublet at ~7.3 ppm will have distinct satellites spaced widely apart.

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- H2 (Meta to Sn): 4-bond distance (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

).

  - Expectation: Small coupling constant (~10–20 Hz).
  - Observation: The singlet at ~8.5 ppm will have satellites closer to the main peak.
- H6 (Para/Meta-like): 4-bond distance via N? No, 4-bond via C5.
  - Expectation: Small coupling (~10 Hz) or unresolved broadening.

Decision Logic:

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>
> *If the product were the C2-isomer (3-chloro-2-stannylpyridine), the proton pattern would be a continuous spin system (H4-H5-H6). * H4: Doublet (d). * H5: Doublet of Doublets (dd).*
>
> - *H6: Doublet (d). * Result: The absence of a Singlet (H2) immediately rules out the C2-isomer.*

Carbon-13 NMR (C NMR)

- C4 (Ipso to Sn): The carbon directly attached to Tin will show no NOE enhancement (quaternary) and very large coupling to Sn (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

  Hz).
- C3 (Ipso to Cl): Quaternary signal, distinct shift due to Cl substituent (~130-135 ppm).

Experimental Protocol: Characterization Workflow

This protocol ensures data integrity and reproducibility.

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Step 1: Sample Preparation

- Dissolve ~10 mg of the oil in 0.6 mL of CDCl

  (Chloroform-d).

- Note: Stannanes can be acid-sensitive. Ensure the solvent is not acidic (filter through basic alumina if CDClngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

  is old/acidic) to prevent protodestannylation.

Step 2: Data Acquisition

- 1H NMR: Acquire with sufficient scans (ns=16 or 32) to resolve Tin satellites (approx 0.5% intensity of main peak).
- 13C NMR: Acquire proton-decoupled spectrum.
- GC-MS: Use a non-polar column (e.g., DB-5). Inject at low temperature to avoid thermal decomposition.

Step 3: Data Analysis (The Checklist)

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Check the Alkyl Region: Confirm 3 butyl groups (integral ~27H vs 3 aromatic H).

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Count Aromatic Signals: Are there exactly 3 protons?

Identify the Singlet: Locate the H2 singlet (~8.5 ppm). If it's a doublet, the structure is wrong.

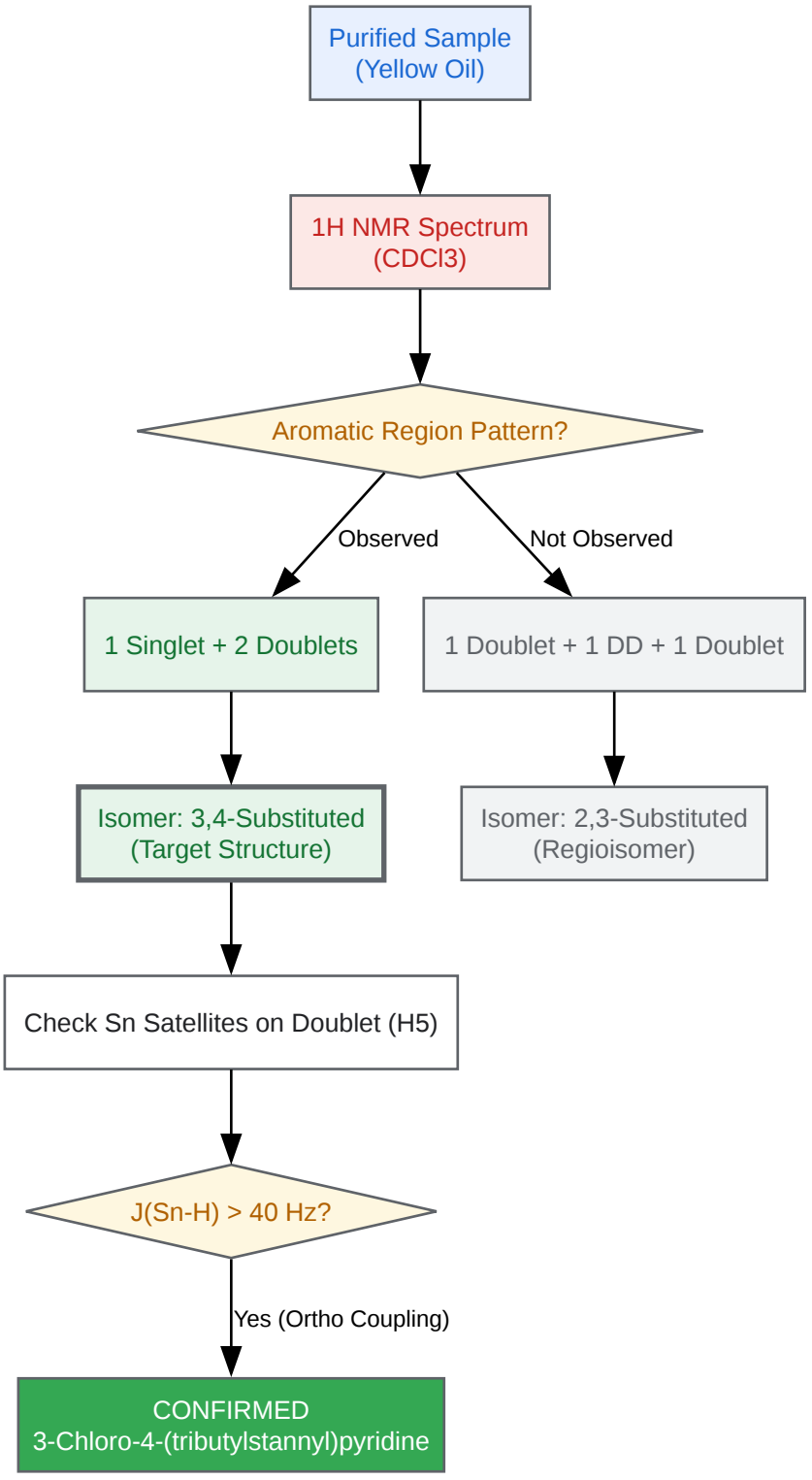
Measure Satellites: Calculate

for the H5 doublet. Is it >40 Hz? (Confirms ortho relationship).

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Visualizing the Elucidation Logic

Figure 2: Structural Assignment Flowchart



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Caption: Decision tree for distinguishing the target 3,4-isomer from the potential 2,3-isomer using NMR splitting patterns.

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